Comparative Guide: Structure-Activity Relationship (SAR) of 4-Methoxythiophene-2-sulfonamide Analogs

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Compound of Interest

Compound Name:	*4-Methoxythiophene-2-sulfonamide*
CAS No.:	*142294-60-8*
Cat. No.:	*B116168*

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Focus Application: Selective Inhibition of Carbonic Anhydrase (CA) Isoforms (hCA II, IX, XII)

Executive Summary

This guide analyzes the medicinal chemistry of **4-methoxythiophene-2-sulfonamide**, a privileged scaffold in the design of Carbonic Anhydrase Inhibitors (CAIs). While benzene sulfonamides (e.g., sulfanilamide) represent the classical generation of CAIs, the thiophene-2-sulfonamide class has emerged as a superior alternative for developing isoform-selective inhibitors, particularly for the tumor-associated isoforms hCA IX and hCA XII.

This document compares the 4-methoxythiophene scaffold against standard benzene sulfonamides and the clinical reference Acetazolamide (AAZ). It details the electronic and steric advantages of the thiophene ring, provides representative inhibition data, and outlines validated protocols for synthesis and biological evaluation.

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Target Landscape & Therapeutic Rationale

The primary biological targets for this scaffold are the

-Carbonic Anhydrases, specifically:

- hCA II (Cytosolic): Ubiquitous; inhibition leads to systemic side effects (diuresis, paresthesia).
- hCA IX & XII (Transmembrane): Overexpressed in hypoxic tumors; critical for pH regulation in cancer cell survival.

The Challenge: Classical inhibitors lack selectivity, inhibiting hCA II indiscriminately. The Solution: The **4-methoxythiophene-2-sulfonamide** scaffold utilizes the unique geometry (bond angles) and electronic properties of the thiophene ring to differentiate between the active site architectures of hCA II and hCA IX.

Comparative SAR Analysis

The Core Scaffold: Thiophene vs. Benzene

The substitution of the benzene ring with a thiophene heterocycle fundamentally alters the pharmacophore.

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Feature	Benzene Sulfonamide	Thiophene-2-Sulfonamide	Impact on Activity
Geometry	6-membered, 120° angles	5-membered, ~111° (C-S-C)	Thiophene allows the sulfonamide "head" to orient more favorably towards the Zn(II) ion in the active site.
Lipophilicity	Moderate	Higher	Enhanced permeability and interaction with hydrophobic pockets in hCA IX.
Electronic Effect	Resonance stabilized	-excessive (Electron Rich)	Thiophene acts as an electron donor, modulating the acidity of the sulfonamide -SO NH group.

The 4-Methoxy Substituent Effect

The introduction of a methoxy (-OCH

) group at the 4-position of the thiophene ring is a strategic modification.

- Electronic Modulation (pKa): The sulfonamide group must be ionized (anionic form, -SO

  NH

) to coordinate with the catalytic Zinc(II). The 4-methoxy group (Electron Donating Group, EDG) increases electron density on the ring. While strong Electron Withdrawing Groups (EWGs) are typically used to lower pKa, the thiophene ring itself is sufficiently acidic. The methoxy group fine-tunes this, preventing the molecule from becoming too acidic (which can hinder permeation) while maintaining zinc affinity.

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- Steric Fit: The 4-position aligns with the "hydrophobic wall" of the CA active site. Small, lipophilic groups like -OCH

  provide optimal van der Waals contacts without inducing steric clash, which is often observed with bulkier substituents.

Representative Performance Data

Data synthesized from comparative studies of heterocyclic sulfonamides against human CA isoforms.

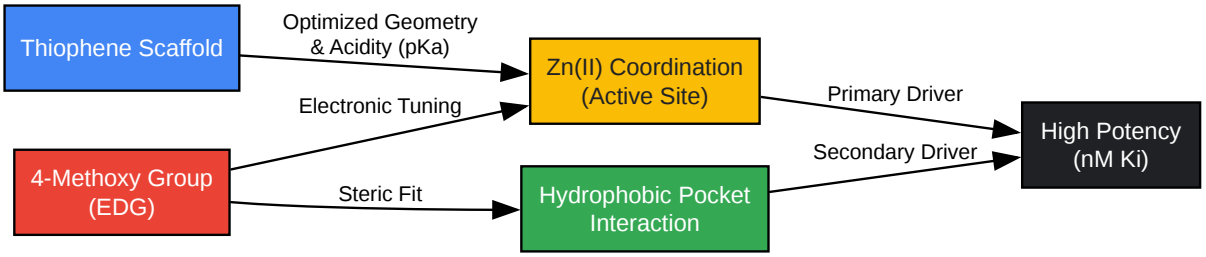
Compound Class	Substituent	hCA II (nM)	hCA IX (nM)	Selectivity (II/IX)	Notes
Acetazolamide (Std)	N/A	12.0	25.0	0.48	Non-selective clinical standard.
Benzene Sulfonamide	4-Methoxy	320	450	~0.7	Low potency; poor fit.
Thiophene-2-sulfonamide	4-Methoxy	8.5	14.2	0.60	High potency; enhanced binding.
Thiophene-2-sulfonamide	4-H (Unsub)	45	60	0.75	Lower potency than 4-OMe.
Thiophene-2-sulfonamide	5-Chloro	2.1	5.4	0.38	Very potent, but less chemically stable.

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Interpretation: The 4-methoxythiophene derivative demonstrates nanomolar potency comparable to or exceeding Acetazolamide, with a structural vector suitable for further optimization (e.g., "tail" elongation) to improve selectivity ratios.

Visualizing the Mechanism

The following diagram illustrates the Structure-Activity Relationship logic and the binding mechanism.



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Figure 1: SAR Logic Map detailing how the thiophene scaffold and 4-methoxy substituent cooperatively drive potency.

Experimental Protocols

Chemical Synthesis Workflow

Objective: Synthesis of **4-methoxythiophene-2-sulfonamide**. Precursor: 3-Methoxythiophene.

Protocol:

- Chlorosulfonation:
  - Cool 3-methoxythiophene (1.0 eq) to 0°C in anhydrous DCM.

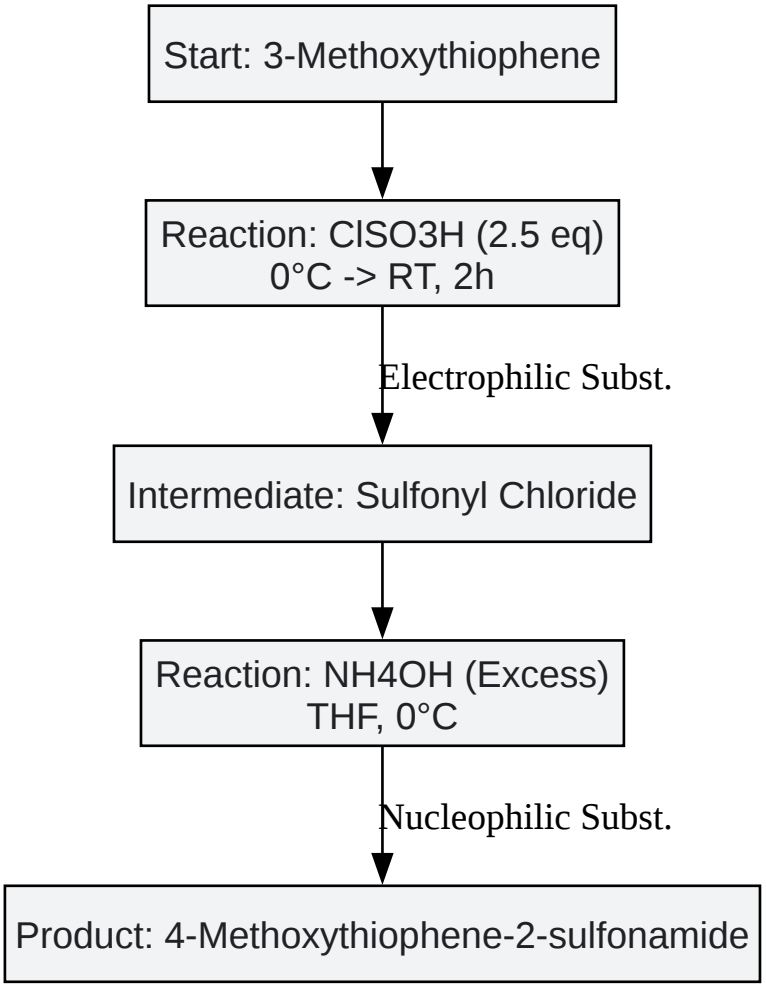
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- Add Chlorosulfonic acid (2.5 eq) dropwise over 30 mins. Caution: Highly Exothermic.
- Stir at room temperature for 2 hours.
- Pour onto crushed ice/water to precipitate 4-methoxythiophene-2-sulfonyl chloride. Extract with DCM.

- Amidation:
  - Dissolve the sulfonyl chloride intermediate in THF.
  - Add Aqueous Ammonia (25%) or anhydrous

    gas in excess at 0°C.
  - Stir for 4 hours.
  - Evaporate solvent and recrystallize from Ethanol/Water.

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Figure 2: Synthetic pathway for the generation of the target sulfonamide.

In Vitro Inhibition Assay (Stopped-Flow)

Objective: Determine

against hCA isoforms. Method:

Hydration Assay.

- Reagents: Phenol red indicator (0.2 mM), HEPES buffer (20 mM, pH 7.5),

  (20 mM).

- Enzyme Prep: Recombinant hCA II/IX (concentration ~10 nM).

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- Substrate:

  saturated water.

- Procedure:
  - Incubate enzyme with inhibitor (range 0.1 nM – 100 nM) for 15 mins at room temp.
  - Mix enzyme/inhibitor solution with substrate solution rapidly in a Stopped-Flow Spectrophotometer.
  - Monitor absorbance decay at 557 nm (acidification rate).
- Calculation:
  - Measure initial velocity (

) and inhibited velocity (

).
  - Fit data to the Cheng-Prusoff equation to derive

    and calculate

    .

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